

Certificate of analysis for 4-Methyl-2-nitroaniline-d6 reference material

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Compound of Interest

Compound Name: 4-Methyl-2-nitroaniline-d6

Cat. No.: B15295031

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Comparative Analysis of 4-Methyl-2-nitroaniline-d6 Reference Material

This guide provides a comparative analysis of **4-Methyl-2-nitroaniline-d6**, a deuterated internal standard crucial for accurate quantification in mass spectrometry-based analytical methods. The information is intended for researchers, scientists, and drug development professionals who rely on high-purity reference materials for their experimental work. This document outlines the key quality attributes of a typical **4-Methyl-2-nitroaniline-d6** reference material and compares it with a hypothetical alternative, highlighting the importance of a comprehensive Certificate of Analysis (CoA).

Certificate of Analysis: Key Quality Parameters

A Certificate of Analysis is a critical document that provides detailed information about the quality and purity of a reference material. Below is a summary of typical specifications for **4-Methyl-2-nitroaniline-d6**, presented alongside a hypothetical competitor for comparative purposes.

Parameter	4-Methyl-2-nitroaniline-d6 (Typical)	Alternative Reference Material (Hypothetical)
CAS Number	1246820-08-5[1][2]	1246820-08-5
Molecular Formula	C ₇ H ₂ D ₆ N ₂ O ₂ [1][2]	C ₇ H ₂ D ₆ N ₂ O ₂
Molecular Weight	158.19 g/mol [1][2]	158.19 g/mol
Purity (by HPLC)	≥99.5%	≥98.0%
Isotopic Purity	≥99% Deuterium	≥97% Deuterium
Residual Solvents	<0.1%	<0.5%
Appearance	Orange Solid[1]	Yellow to Orange Powder
Solubility	Dichloromethane[1]	Methanol
Storage Condition	Room Temperature[1]	2-8 °C

Experimental Protocol: Purity Determination by High-Performance Liquid Chromatography (HPLC)

The purity of **4-Methyl-2-nitroaniline-d6** is a critical parameter for its use as an internal standard. High-Performance Liquid Chromatography (HPLC) is a standard method for assessing the purity of chemical compounds.

Objective: To determine the purity of the **4-Methyl-2-nitroaniline-d6** reference material by HPLC with UV detection.

Instrumentation and Materials:

- High-Performance Liquid Chromatograph with a UV-Vis Detector
- Analytical column: C18, 4.6 x 150 mm, 5 µm particle size
- Mobile Phase A: Water with 0.1% Formic Acid
- Mobile Phase B: Acetonitrile with 0.1% Formic Acid

- **4-Methyl-2-nitroaniline-d6** reference material
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic Acid (ACS grade)

Procedure:

- Standard Preparation: Accurately weigh approximately 1 mg of the **4-Methyl-2-nitroaniline-d6** reference material and dissolve it in 10 mL of acetonitrile to obtain a stock solution of 100 µg/mL. Prepare a working standard of 10 µg/mL by diluting the stock solution with the mobile phase.
- Chromatographic Conditions:
 - Injection Volume: 10 µL
 - Flow Rate: 1.0 mL/min
 - Column Temperature: 30 °C
 - UV Detection Wavelength: 254 nm
 - Gradient Elution:
 - 0-2 min: 90% A, 10% B
 - 2-15 min: Linear gradient to 10% A, 90% B
 - 15-18 min: Hold at 10% A, 90% B
 - 18-20 min: Return to 90% A, 10% B
- Analysis: Inject the working standard solution into the HPLC system and record the chromatogram.

- **Data Analysis:** The purity is calculated based on the area of the main peak relative to the total area of all peaks in the chromatogram.

$$\text{Purity (\%)} = (\text{Area of Main Peak} / \text{Total Area of All Peaks}) \times 100$$

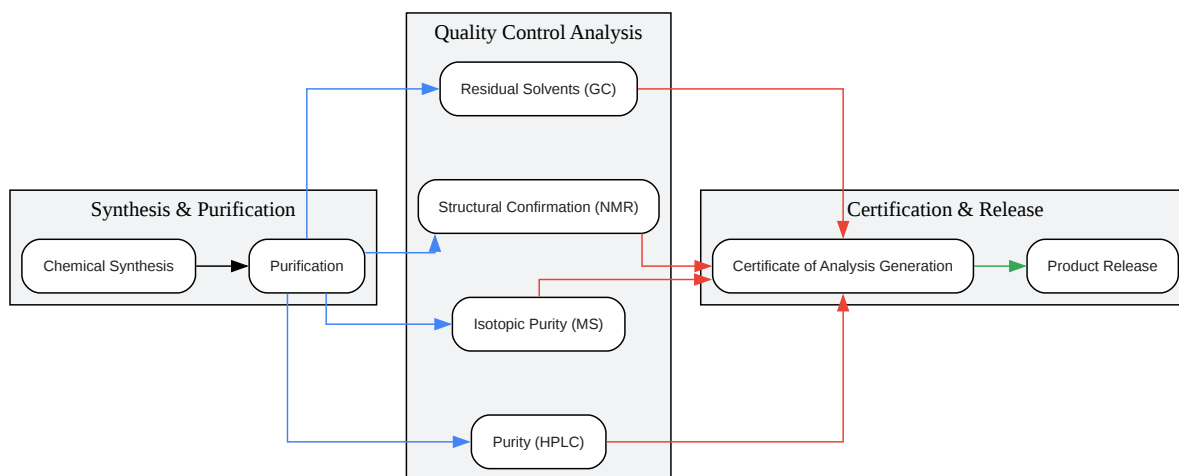
Performance Comparison

The performance of a deuterated internal standard is directly linked to its purity and isotopic enrichment. A higher purity ensures that the standard does not introduce interfering signals, while high isotopic enrichment is crucial for accurate mass spectrometric quantification.

Performance Metric	4-Methyl-2-nitroaniline-d6 (Typical)	Alternative Reference Material (Hypothetical)	Impact on Research
Accuracy of Quantification	High	Moderate to High	Impurities can lead to inaccurate measurement of the target analyte.
Signal-to-Noise Ratio	High	Lower	Higher purity results in a cleaner baseline and better sensitivity.
Lot-to-Lot Consistency	High	Variable	Consistent quality is essential for the reproducibility of long-term studies.

Workflow for Quality Control of Reference Material

The following diagram illustrates a typical workflow for the quality control and certification of a reference material like **4-Methyl-2-nitroaniline-d6**.



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Caption: Quality Control Workflow for Reference Material.

In conclusion, the selection of a high-purity, well-characterized deuterated internal standard is paramount for achieving accurate and reproducible results in analytical studies. Researchers should carefully review the Certificate of Analysis to ensure the reference material meets the stringent requirements of their experimental protocols.

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References

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- 2. 4-Methyl-2-nitroaniline-d6 | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
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